

Technical Safety & Handling Guide: 5-Bromo-N-methoxy-N,3-dimethylpicolinamide

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Compound of Interest

Compound Name: 5-Bromo-N-methoxy-N,3-dimethylpicolinamide

CAS No.: 1224604-14-1

Cat. No.: B577815

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Executive Summary & Strategic Utility

5-Bromo-N-methoxy-N,3-dimethylpicolinamide (CAS: 1224604-14-1) is a high-value bifunctional scaffold used primarily in the synthesis of complex pharmaceutical intermediates. Its structure combines a Weinreb amide (for controlled ketone synthesis) with a 5-bromo pyridine motif (enabling cross-coupling reactions like Suzuki-Miyaura or Buchwald-Hartwig).

While not classified as a "highly hazardous" substance (e.g., pyrophoric or acutely toxic category 1), its role as an electrophile and its potential for hydrolysis into hydroxylamine derivatives necessitates a rigorous safety protocol. This guide moves beyond the standard Safety Data Sheet (SDS) to provide an operational framework for safe handling and synthetic application.

Chemical Intelligence & Physicochemical Profiling

Understanding the physical state and molecular weight is critical for calculating stoichiometry and determining containment strategies.

Property	Specification	Operational Implication
CAS Number	1224604-14-1	Unique identifier for inventory tracking.
IUPAC Name	5-bromo-N-methoxy-N,3-dimethylpyridine-2-carboxamide	Defines substitution pattern (critical for regioselectivity).
Formula	C ₉ H ₁₁ BrN ₂ O ₂	
Molecular Weight	259.10 g/mol	Base unit for molarity calculations.
Physical State	Solid (White to Off-White)	Risk of dust generation during weighing.
Solubility	DMSO, Methanol, DCM	Compatible with standard organic workups.
Storage	2–8°C, Inert Atmosphere	Hygroscopic; moisture hydrolyzes the amide over time.

Hazard Architecture & GHS Classification

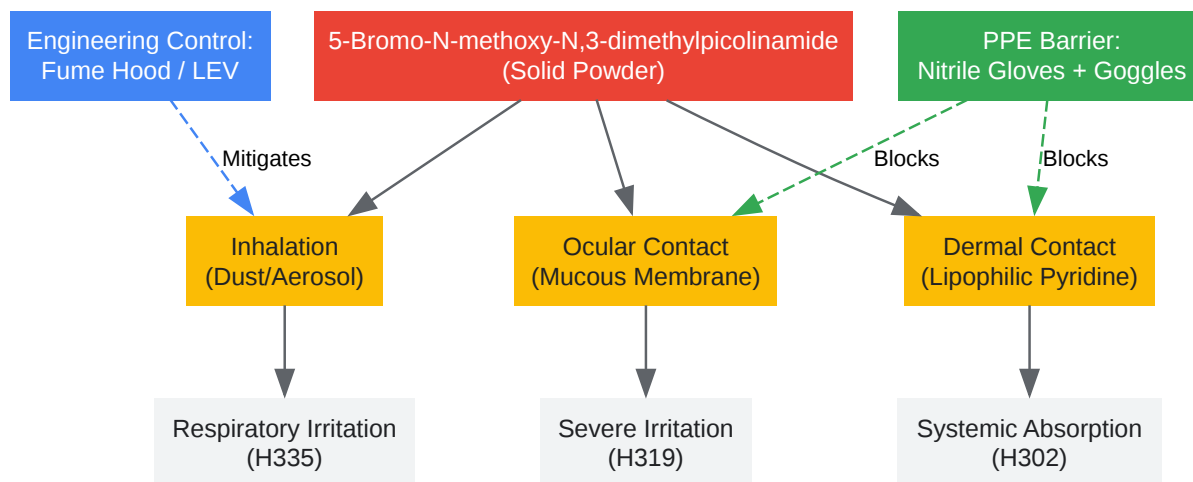
This compound acts primarily as an irritant. However, the "Why" matters: pyridine derivatives can penetrate the epidermis, and the Weinreb functionality implies the potential release of N,O-dimethylhydroxylamine upon metabolic or environmental degradation.

GHS Hazard Statements[1][2][3][4][5][6][7]

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3][1]
- H335: May cause respiratory irritation.[2][3][1]

Visualizing the Hazard Logic

The following diagram illustrates the exposure pathways and the required barrier systems.



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Figure 1: Hazard exposure pathways and the corresponding engineering/PPE barriers required to break the chain of toxicity.

Operational Safety Protocol

Engineering Controls (Primary Defense)

- Weighing: Must be performed in a chemical fume hood or a powder containment balance enclosure. The solid is likely friable; static charge can cause particle dispersion.
- Ventilation: Ensure hood face velocity is >0.5 m/s.

Personal Protective Equipment (PPE)

- Hand Protection: Nitrile rubber gloves (minimum thickness 0.11 mm). Pyridine rings facilitate dermal absorption. If handling solutions in DCM or THF, double-gloving is required as these solvents permeate nitrile rapidly, carrying the solute with them.
- Eye Protection: Chemical safety goggles (ANSI Z87.1 or EN 166). Face shields are recommended during the quenching of Grignard reactions involving this compound due to

splash risk.

- Respiratory: If weighing outside a hood (not recommended), use a P95/P3 particulate respirator.

Safe Storage & Stability

- Temperature: Store at 2–8°C.
- Atmosphere: Keep under Argon or Nitrogen.
- Incompatibility: Segregate from strong oxidizing agents and strong acids.[1] Contact with acids may release toxic fumes or hydrolyze the amide.

Synthetic Utility & Reactivity Profile[9]

The safety profile of this molecule is inextricably linked to its reactivity. The Weinreb amide is designed to react with nucleophiles (Grignard/Organolithium).

Critical Control Point: The Exotherm

When reacting **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** with organometallics (e.g., Phenylmagnesium bromide), the formation of the tetrahedral intermediate is exothermic.

Safety Protocol for Reaction:

- Solvent: Use anhydrous THF or Diethyl Ether.
- Temperature: Cool reaction vessel to 0°C or -78°C before adding the nucleophile.
- Addition: Add the Grignard reagent dropwise. Monitor internal temperature; do not allow a spike >5°C.
- Quenching: The intermediate is stable until hydrolysis. Quench with saturated NH₄Cl or dilute HCl. Caution: Quenching releases heat and gas.



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Figure 2: Synthetic workflow highlighting critical thermal control points (Red) during the application of the scaffold.

Emergency Response Protocols

In the event of exposure, immediate action mitigates long-term injury. These protocols are self-validating: if symptoms persist after the initial step, escalation to medical attention is automatic.

Scenario	Immediate Action	Secondary Validation
Eye Contact	Rinse immediately with water for 15+ minutes. Lift eyelids.	Check for redness/blurred vision. If yes -> Hospital.
Skin Contact	Wash with soap and water.[1] Remove contaminated clothing.[4][1]	Check for irritation/rash.[2][3] If yes -> Dermatologist.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Monitor consciousness. Call Poison Control immediately.
Spill (Solid)	Dampen with inert oil/water to suppress dust, then sweep.	Wipe surface with wet paper towel; ensure no residue remains.

Waste Management

- Classification: Halogenated organic waste.
- Disposal: Do not dispose of in sinks. Collect in a container labeled "Halogenated Organic Solids/Liquids."
- Destruction: Incineration is the preferred method, equipped with scrubbers to handle Nitrogen Oxides (NOx) and Hydrogen Bromide (HBr) byproducts.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 53394866 (Structure Analogue). Retrieved from [[Link](#)]
- Nahm, S., & Weinreb, S. M. (1981). N-methoxy-N-methylamides as effective acylating agents. *Tetrahedron Letters*, 22(39), 3815-3818. (Foundational chemistry for reactivity context).
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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Sources

- 1. fishersci.com [fishersci.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. guidechem.com [guidechem.com]
- 4. echemi.com [echemi.com]
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